

Ethyl 2-Hydroxybutyrate physicochemical properties

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Compound of Interest

Compound Name: Ethyl 2-Hydroxybutyrate

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An In-depth Technical Guide on the Physicochemical Properties of **Ethyl 2-Hydroxybutyrate**

Introduction

Ethyl 2-Hydroxybutyrate (CAS No: 52089-54-0), also known as 2-Hydroxybutyric acid ethyl ester, is an organic compound with the chemical formula $C_6H_{12}O_3$.^{[1][2][3]} It is a colorless liquid at room temperature.^{[1][4]} This ester is recognized for its utility as a reagent and solvent in organic synthesis and serves as an intermediate in the production of pharmaceuticals, cosmetics, and fragrances.^{[1][4]} Its molecular structure contains a hydroxyl group and an ester functional group, which significantly influence its physicochemical properties and reactivity.

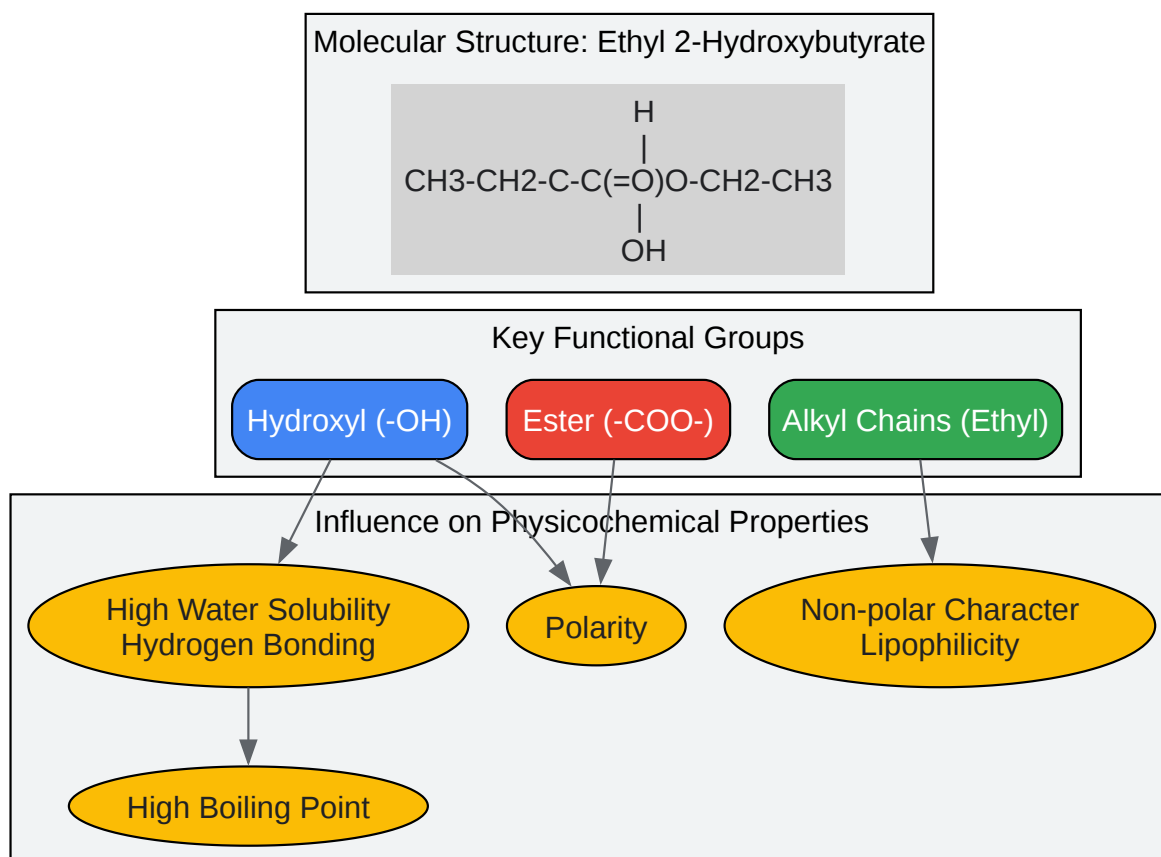
Physicochemical Properties

The core physicochemical properties of **Ethyl 2-Hydroxybutyrate** are summarized in the table below. These properties are crucial for its handling, application in synthetic chemistry, and for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₃	[1][2][5]
Molecular Weight	132.16 g/mol	[1][2][5]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	167 °C (at 760 mmHg)	[1][6]
Density	1.01 g/cm ³ (at 20°C)	[1]
Refractive Index	1.4160 to 1.4200 (at 20°C)	[1]
Solubility	Soluble in water, alcohol, and ether	[1][4][6]
Water: 159,200 mg/L (at 25 °C, est.)	[6]	
Vapor Pressure	0.574 mmHg (at 25 °C, est.)	[6]
Flash Point	62.7 °C / 145 °F (TCC, est.)	[6]
pKa	13.21 ± 0.20 (Predicted)	[1]
logP (o/w)	0.344 (est.)	[6]

Molecular Structure and Physicochemical Relationships

The properties of **Ethyl 2-Hydroxybutyrate** are directly linked to its molecular structure. The presence of a chiral center at the second carbon, a hydroxyl group, an ester group, and an ethyl chain dictates its polarity, solubility, and boiling point.



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Caption: Relationship between functional groups and properties of **Ethyl 2-Hydroxybutyrate**.

Experimental Protocols

The determination of the physicochemical properties listed above involves standardized laboratory procedures. Below are detailed methodologies for key experiments.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[7] For small sample volumes, a micro-boiling point determination is effective.[8]

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block on a hot plate or Thiele tube with oil)[8]
- Clamps and stand

Procedure:

- Sample Preparation: Place a few milliliters of **Ethyl 2-Hydroxybutyrate** into the small test tube.[9]
- Capillary Insertion: Place the capillary tube into the test tube with its open end down.[9]
- Assembly: Secure the test tube to a stand. Immerse a thermometer into the liquid, ensuring the bulb is near the center of the sample.[9] If using a Thiele tube, attach the test tube to the thermometer.
- Heating: Gently heat the apparatus.[8] Initially, trapped air will be expelled from the capillary tube. As the temperature nears the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary.[8]
- Observation: When a steady stream of bubbles is observed, stop heating. The liquid will begin to cool.
- Measurement: The boiling point is the temperature recorded at the exact moment the bubbling stops and the liquid just begins to enter the capillary tube.[8] At this point, the vapor pressure inside the capillary equals the external pressure.

Determination of Density

Density is the mass of a substance per unit volume.[10] It is typically measured in g/mL or g/cm³ for liquids.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least 0.01 g)
- Thermometer

Procedure:

- **Mass of Cylinder:** Measure and record the mass of a clean, dry graduated cylinder using the electronic balance.[\[11\]](#)
- **Volume Measurement:** Carefully add a specific volume of **Ethyl 2-Hydroxybutyrate** (e.g., 10.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.[\[11\]](#)
- **Mass of Liquid and Cylinder:** Place the graduated cylinder containing the liquid on the balance and record the total mass.[\[11\]](#)
- **Temperature:** Measure and record the temperature of the liquid, as density is temperature-dependent.
- **Calculation:**
 - Subtract the mass of the empty cylinder from the total mass to find the mass of the liquid.[\[11\]](#)
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[10\]](#)
- **Replication:** Repeat the procedure two more times and calculate the average density for improved accuracy.[\[11\]](#)

Determination of Solubility (Qualitative & Quantitative)

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[\[12\]](#)

Apparatus:

- Test tubes with stoppers
- Graduated cylinder or pipette
- Balance
- Spatula
- Constant temperature bath (optional, for precise measurements)

Procedure:

- Solvent Preparation: Measure a precise volume of the solvent (e.g., 10.0 mL of distilled water) and place it in a test tube.[\[12\]](#)
- Maintain Temperature: Ensure the solvent is at the desired, constant temperature (e.g., 25°C). A water bath can be used for this.[\[12\]](#)
- Solute Addition: Add a small, pre-weighed amount of **Ethyl 2-Hydroxybutyrate** to the test tube.
- Dissolution: Stopper the test tube and shake vigorously to facilitate dissolution.[\[12\]](#) Observe if the solute dissolves completely.
- Saturation Point: Continue adding small, known quantities of the solute, shaking after each addition, until a point is reached where no more solute dissolves, and a separate phase (undissolved liquid) persists.[\[12\]](#) This indicates the solution is saturated.
- Calculation: Calculate the total mass of the solute that dissolved in the known volume of the solvent. Express the solubility in units such as g/100 mL or mg/L.

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